Application Note: Click Chemistry Reactions Utilizing 4-Aminopiperidine-1-sulfonamide Linkers

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Compound of Interest

Compound Name:	*4-Aminopiperidine-1-sulfonamide*
Cat. No.:	*B7808454*

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Executive Summary & Scientific Rationale

The **4-aminopiperidine-1-sulfonamide** moiety represents a "privileged scaffold" in modern drug discovery. Unlike flexible PEG or alkyl chains, the piperidine ring introduces structural rigidity, reducing the entropic penalty of ligand binding. The sulfonamide group (

) serves as a bioisostere for amides, offering improved metabolic stability against proteases and unique hydrogen-bonding vectors.

Why this Scaffold?

- Physiochemical Control: The basicity of the 4-amino group (pKa ~10) allows for salt formation and solubility modulation, while the 1-sulfonamide is neutral and stable.
- SuFEx "Click" Compatibility: The 1-sulfonamide bond is the direct product of the reaction between 4-aminopiperidine and Sulfonyl Fluorides (

  ), the hallmark reagents of SuFEx click chemistry.

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- PROTAC Utility: In Proteolysis Targeting Chimeras (PROTACs), this linker prevents "linker collapse" (where the linker folds onto itself), maintaining the critical distance between the E3 ligase and the Protein of Interest (POI).

Mechanism of Action & Pathway Visualization

The utilization of this linker typically follows a "Connect-and-Click" workflow. Below is the mechanistic pathway for generating these linkers via SuFEx and subsequently using them in CuAAC.



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Figure 1:Sequential workflow combining SuFEx (linker assembly) and CuAAC (target conjugation).

Detailed Experimental Protocols

Protocol A: SuFEx-Mediated Synthesis of the Sulfonamide Linker

Objective: To covalently attach the piperidine linker to a core scaffold (e.g., a fluorophore or drug pharmacophore) utilizing the high reactivity of sulfonyl fluorides.

Reagents:

- Nucleophile: 4-(N-Boc-amino)piperidine (1.0 equiv).
- Electrophile: Aryl/Alkyl Sulfonyl Fluoride (

) (1.0 equiv).
- Catalyst (Optional): DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene) or BTMG.

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- Solvent: Acetonitrile (MeCN) or THF.

Step-by-Step Procedure:

- Preparation: Dissolve the Sulfonyl Fluoride (1.0 mmol) in anhydrous MeCN (5 mL) in a glass vial containing a magnetic stir bar.
- Addition: Add 4-(N-Boc-amino)piperidine (1.0 mmol) followed by DBU (1.2 mmol).
  - Expert Insight: While SuFEx can proceed without base on highly reactive hubs (like ESF), DBU acts as a catalyst to activate the S-F bond and scavenge the HF byproduct, forming DBU-HF salt.
- Reaction: Stir at Room Temperature (RT) for 30–60 minutes.
  - Monitoring: Monitor by LC-MS. The S-F bond is "invisible" to standard UV but the product mass (

) will shift clearly.
- Workup: Dilute with EtOAc (20 mL), wash with 0.5M HCl (to remove DBU), then Brine. Dry over

  .
- Deprotection: Resuspend the crude solid in DCM:TFA (4:1) for 1 hour to remove the Boc group, yielding the free **4-aminopiperidine-1-sulfonamide** salt.

Protocol B: Converting the Linker for CuAAC (Azide Functionalization)

Objective: To convert the free 4-amine into a "clickable" azide handle.

Reagents:

- Substrate: **4-Aminopiperidine-1-sulfonamide** (from Protocol A).
- Diazo Transfer Reagent: Imidazole-1-sulfonyl azide hydrochloride (ISA·HCl).

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- Base:

  and

  (catalytic).

Step-by-Step Procedure:

- Dissolution: Dissolve the amine substrate (1.0 equiv) in MeOH (0.1 M).
- Reagent Addition: Add ISA·HCl (1.2 equiv),

  (2.0 equiv), and

  (0.01 equiv).
- Reaction: Stir at RT for 3–12 hours. The color typically changes from pale blue to green.
- Quenching: Dilute with water and extract with EtOAc.
  - Safety Note: Azides are potentially explosive. Keep molecular weight ratio

    . This scaffold is generally safe due to the heavy sulfonamide/piperidine mass.
- Result: You now have an Azido-piperidine-sulfonamide linker ready for CuAAC.

Comparative Data: Linker Performance

When selecting a linker for PROTACs or conjugates, the **4-aminopiperidine-1-sulfonamide** offers distinct advantages over traditional chains.

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Feature	PEG Linkers	Alkyl Chains	4-Aminopiperidine-1-sulfonamide
Rigidity	Low (Floppy)	Moderate	High (Conformationally Restricted)
Solubility	High	Low	Moderate to High (Tunable via amine)
Permeability	Low (if long)	High	High (Lipophilic core + polar surface)
Metabolic Stability	Oxidative cleavage risk	Stable	High (Sulfonamide is protease resistant)
Click Chemistry	Azide/Alkyne termini	Azide/Alkyne termini	SuFEx Native + Azide/Alkyne compatible

Critical Quality Control (QC) & Validation

To ensure the integrity of the linker system, the following QC steps are mandatory:

- 19F NMR (For SuFEx):
  - Pre-Reaction: Sulfonyl Fluoride signal appears at +65 ppm (aryl) or +50-60 ppm (alkyl).
  - Post-Reaction: Complete disappearance of the S-F peak confirms conversion to the sulfonamide.
- LC-MS Validation:
  - Check for the characteristic isotopic pattern of Sulfur (

    is 4.2% of

).
  - Ensure no hydrolysis product (

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) is present (M-18 relative to product is often not seen, but M+1 of acid is distinct).

- Ellman's Test (For Free Amine):
  - After Boc-deprotection (Protocol A, Step 5), use Ellman's reagent to quantify the free amine concentration before proceeding to the next click step.

References

- Kolb, H. C., Finn, M. G., & Sharpless, K. B. (2001).[1] Click Chemistry: Diverse Chemical Function from a Few Good Reactions. Angewandte Chemie International Edition. Link
- Dong, J., Krasnova, L., Finn, M. G., & Sharpless, K. B. (2014). Sulfur(VI) Fluoride Exchange (SuFEx): Another Good Reaction for Click Chemistry.[2][3] Angewandte Chemie International Edition. Link
- Boc Sciences. Linkers for PROTAC Design. Boc Sciences Application Notes. Link
- Nalawansha, D. A., & Crews, C. M. (2020). PROTACs: An Emerging Therapeutic Modality in Precision Medicine. Cell Chemical Biology. Link
- Jones, L. H. (2023).[4] SuFEx Click Chemistry for Chemical Biology and Drug Discovery.[3] Sigma-Aldrich Technical Guides. Link

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Sources

- 1. jk-sci.com [jk-sci.com]
- 2. Accelerated SuFEx Click Chemistry For Modular Synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 3. SuFEx：参与下一步点击反应的磺酰氟 [sigmaaldrich.com]
- 4. Sulfur-fluoride exchange (SuFEx)-enabled lead discovery of AChE inhibitors by fragment linking strategies - PubMed [pubmed.ncbi.nlm.nih.gov]

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